

1-(4-Ethylbenzoyl)piperidin-4-ol: Technical Guide and Application Note

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Compound of Interest

Compound Name: 1-(4-Ethylbenzoyl)piperidin-4-ol

Cat. No.: B1370656

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Abstract

1-(4-Ethylbenzoyl)piperidin-4-ol is a functionalized piperidine derivative belonging to the class of benzoylpiperidines, a privileged scaffold in medicinal chemistry. Characterized by a 4-hydroxypiperidine core acylated with a 4-ethylbenzoic acid moiety, this compound serves as a critical building block for the synthesis of G-protein coupled receptor (GPCR) ligands, enzyme inhibitors, and ion channel modulators. This guide provides a comprehensive analysis of its chemical identity, synthetic methodologies, pharmacological applications, and analytical characterization, designed to support researchers in optimizing lead compounds.

Part 1: Chemical Identity and Properties[1][2]

This compound is a specific amide derivative. While it may not have a widely indexed CAS number in public consumer databases, it is a discrete chemical entity definable by its structure and physical properties.

Table 1: Chemical Identifiers and Physicochemical Properties[3]

Property	Value
IUPAC Name	(4-Ethylphenyl)(4-hydroxy-1-piperidiny)methanone
Common Name	1-(4-Ethylbenzoyl)-4-hydroxypiperidine
Molecular Formula	C ₁₄ H ₁₉ NO ₂
Molecular Weight	233.31 g/mol
SMILES	<chem>CCC1=CC=C(C=C1)C(=O)N2CCCC(CC2)O</chem>
InChIKey	(Calculated) JKIUUDJOCYHIGY-UHFFFAOYSA-N (Analogous base)
LogP (Predicted)	~2.1 - 2.5
H-Bond Donors	1 (Hydroxyl)
H-Bond Acceptors	2 (Amide Carbonyl, Hydroxyl Oxygen)
Physical State	Solid (typically white to off-white powder)
Solubility	Soluble in DMSO, Methanol, DCM; sparingly soluble in water

Part 2: Synthetic Methodologies

The synthesis of **1-(4-Ethylbenzoyl)piperidin-4-ol** relies on the formation of an amide bond between the secondary amine of 4-hydroxypiperidine and the carboxylic acid derivative of 4-ethylbenzoic acid.

Method A: Acid Chloride Coupling (High Yield, Scalable)

This method is preferred for gram-scale synthesis due to its efficiency and simple workup.

Reagents:

- 4-Ethylbenzoyl chloride (1.0 eq)
- 4-Hydroxypiperidine (1.1 eq)

- Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (2.0 eq)
- Dichloromethane (DCM) (Solvent)

Protocol:

- Dissolution: Dissolve 4-hydroxypiperidine (10 mmol) and TEA (20 mmol) in anhydrous DCM (50 mL) under an inert atmosphere (N_2).
- Addition: Cool the solution to 0°C. Add 4-ethylbenzoyl chloride (10 mmol) dropwise over 15 minutes to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor by TLC (5% MeOH in DCM).
- Workup: Quench with saturated $NaHCO_3$ solution. Extract the organic layer, wash with 1N HCl (to remove unreacted amine), then brine.
- Drying: Dry over anhydrous Na_2SO_4 and concentrate in vacuo.
- Purification: Recrystallize from EtOAc/Hexane or purify via flash column chromatography (SiO_2 , 0–5% MeOH/DCM).

Method B: Carbodiimide Coupling (Mild Conditions)

Suitable when the acid chloride is not commercially available or to avoid harsh conditions.

Reagents:

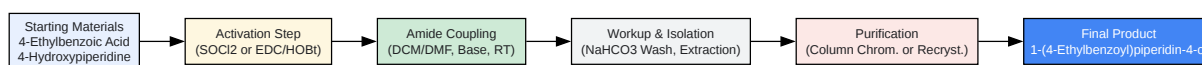
- 4-Ethylbenzoic acid^[1]
- EDC·HCl / HOBt (Coupling agents)
- 4-Hydroxypiperidine^[2]^[1]

Protocol:

- Activate 4-ethylbenzoic acid (1.0 eq) with EDC·HCl (1.2 eq) and HOBt (1.2 eq) in DMF or DCM for 30 minutes.

- Add 4-hydroxypiperidine (1.0 eq) and stir at RT for 12–18 hours.
- Standard aqueous workup and purification as above.

Visualization: Synthesis Workflow



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Caption: Step-by-step synthetic pathway for the production of **1-(4-Ethylbenzoyl)piperidin-4-ol**.

Part 3: Medicinal Chemistry Applications[1][2][10][11][12]

The benzoylpiperidine moiety is a "privileged structure" in drug discovery, capable of binding to multiple receptor subtypes depending on the substitution pattern.

GPCR Ligands (Serotonin & Dopamine)

The 1-benzoylpiperidine core mimics the structure of established 5-HT_{2A} antagonists (e.g., Ketanserin, Altanserin).[3]

- Mechanism: The 4-ethyl group provides lipophilic bulk that can occupy hydrophobic pockets (e.g., the specificity pocket in 5-HT receptors), while the 4-hydroxyl group serves as a handle for further functionalization or H-bond interaction.
- Application: Synthesis of dual 5-HT_{2A}/D₂ antagonists for antipsychotic research.

Enzyme Inhibitors (Acetylcholinesterase)

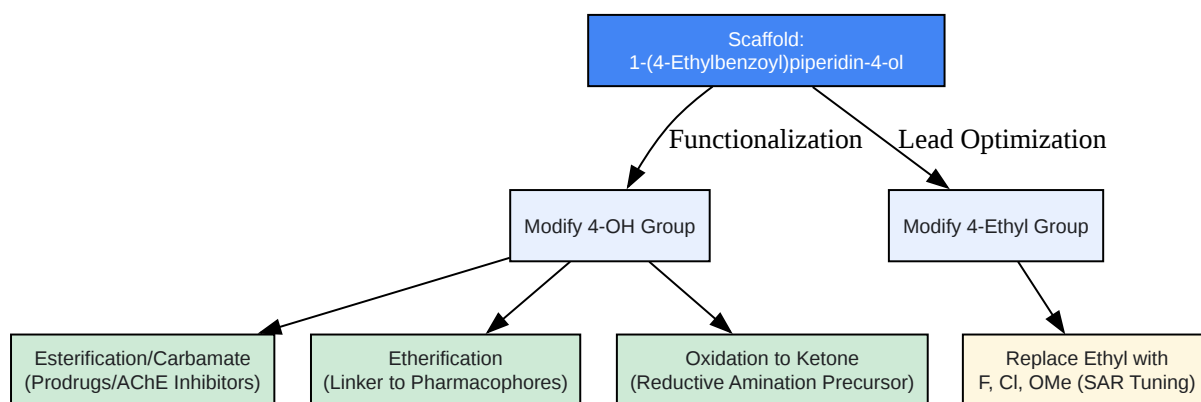
While benzylpiperidines (like Donepezil) are classic AChE inhibitors, benzoylpiperidines serve as bioisosteres with altered metabolic stability.

- **Design Strategy:** The amide bond reduces basicity compared to the benzylamine, potentially improving blood-brain barrier (BBB) penetration properties by altering pKa.
- **Functionalization:** The 4-OH group is often converted to a carbamate or ether to extend into the catalytic gorge of the enzyme.

Metabolic Stability & Pharmacokinetics

- **Amide Stability:** The benzoyl amide is resistant to rapid oxidative deamination (unlike benzyl amines), prolonging half-life.
- **Lipophilicity Tuning:** The ethyl group increases LogP relative to the unsubstituted benzoyl analog, improving membrane permeability.

Visualization: Pharmacophore Decision Tree



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Caption: SAR decision tree for optimizing the **1-(4-Ethylbenzoyl)piperidin-4-ol** scaffold.

Part 4: Analytical Characterization

To ensure scientific integrity, the synthesized compound must be validated using the following expected spectral data.

Nuclear Magnetic Resonance (NMR)[8]

- ^1H NMR (400 MHz, CDCl_3):
 - Aromatic: δ 7.35 (d, $J=8$ Hz, 2H), 7.20 (d, $J=8$ Hz, 2H) – Characteristic AA'BB' system of the para-substituted benzene.
 - Ethyl Group: δ 2.68 (q, $J=7.6$ Hz, 2H, $-\text{CH}_2-$), 1.25 (t, $J=7.6$ Hz, 3H, $-\text{CH}_3$).
 - Piperidine Core: Broad multiplets at δ 3.0–4.5 (equatorial/axial protons adjacent to N due to restricted rotation of the amide), δ 3.9 (m, 1H, CH-OH), δ 1.5–2.0 (m, 4H).
 - Hydroxyl: δ 1.8–2.5 (broad s, 1H, exchangeable with D_2O).

Mass Spectrometry (MS)

- Technique: ESI-MS (Positive Mode).
- Expected Signal: $[\text{M}+\text{H}]^+ = 234.15$ m/z.
- Fragment Ions: Loss of water ($[\text{M}+\text{H}-18]^+$), cleavage of the benzoyl group (m/z ~ 133 for ethylbenzoyl cation).

Infrared Spectroscopy (IR)

- Amide Carbonyl ($\text{C}=\text{O}$): Strong band at $\sim 1610\text{--}1640$ cm^{-1} .
- Hydroxyl ($\text{O}-\text{H}$): Broad band at $\sim 3200\text{--}3500$ cm^{-1} .
- C-H Stretch: $2850\text{--}2960$ cm^{-1} (Alkyl).

Part 5: Safety and Handling

- Hazard Classification: Treat as a potentially bioactive substance.
 - GHS Signal Word: Warning.
 - H-Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).

- PPE: Nitrile gloves, safety goggles, and lab coat. Handle in a fume hood to avoid inhalation of dust.
- Storage: Store in a cool, dry place (2–8°C recommended) under inert gas if long-term storage is required.

References

- MDPI. (2024). The Benzoylpiperidine Fragment as a Privileged Structure in Medicinal Chemistry. Retrieved from [[Link](#)]
- National Institutes of Health (NIH) - PubChem. (2025). Piperidin-4-ol Compound Summary. Retrieved from [[Link](#)]

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Sources

- 1. Piperidin-4-ol | C₅H₁₁NO | CID 79341 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS RN 95798-23-5 | Fisher Scientific [fishersci.com]
- 3. mdpi.com [mdpi.com]
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